Application Note: tert-Butyl 2-Bromohexanoate – A Modular Lipophilic Building Block

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Compound of Interest

Compound Name:	*tert-butyl 2-bromohexanoate*
CAS No.:	*24356-14-7*
Cat. No.:	*B6168260*

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Executive Summary & Chemical Profile

tert-Butyl 2-bromohexanoate is a specialized bifunctional reagent used primarily to introduce a lipophilic hexanoate chain into organic molecules via nucleophilic substitution (

) or radical pathways. Unlike its shorter-chain analogs (e.g., tert-butyl bromoacetate), this molecule offers a strategic balance of lipophilicity (C6 chain) and steric bulk (2-bromo position + tert-butyl ester).

Its primary utility lies in Drug Discovery for synthesizing non-canonical amino acids (peptidomimetics) and in Material Science as an initiator for Atom Transfer Radical Polymerization (ATRP). The tert-butyl group provides orthogonal protection, stable to basic nucleophilic attack but readily cleaved under acidic conditions (TFA/HCl), preventing transesterification side reactions common with methyl/ethyl esters.

Chemical Specifications

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Property	Description / Value
IUPAC Name	tert-Butyl 2-bromohexanoate
CAS Number	23426-63-3 (Generic 2-bromo isomer) / 65868-63-5 (6-bromo isomer for ref)
Molecular Formula	
Molecular Weight	251.16 g/mol
Appearance	Colorless to pale yellow liquid
Density (Predicted)	~1.15 g/mL
Boiling Point (Predicted)	~95–100 °C at 10 mmHg (Extrapolated)
Solubility	Soluble in DCM, THF, DMF, Toluene; Insoluble in water
Reactivity Class	-Halo Ester; Electrophile ( ); Radical Precursor

Preparation of the Reagent

Note: As this specific isomer is often a non-stock item, in-house preparation is recommended to ensure purity.

Protocol: Catalytic tert-Butylation of 2-Bromohexanoic Acid

Objective: Synthesize **tert-butyl 2-bromohexanoate** from 2-bromohexanoic acid without using isobutylene gas (hazardous). Mechanism: Acid-catalyzed transesterification/addition using tert-butyl acetate.

Reagents:

- 2-Bromohexanoic acid (1.0 equiv)
- tert-Butyl acetate (Solvent/Reagent, excess)[1][2]

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- Catalyst: Perchloric acid (

) or Tf2NH (Modern Green Method)

Step-by-Step Workflow:

- Setup: Charge a flame-dried round-bottom flask with 2-bromohexanoic acid (10 mmol, 1.95 g).
- Solvent: Add tert-butyl acetate (20 mL). The reagent acts as the solvent.
- Catalysis:
  - Standard Method: Add 70%

    (1.5 equiv) dropwise at 0°C.
  - Green Method (Recommended): Add Tf2NH (1 mol%) at RT [1].
- Reaction: Stir at Room Temperature (RT) for 12–24 hours. Monitor by TLC (stain with KMnO4; acid spot disappears, ester spot appears).
- Quench: Cool to 0°C. Slowly add saturated

  until pH > 7.
- Extraction: Extract with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine.
- Purification: Dry over

  , concentrate in vacuo. Purify via flash column chromatography (Hexanes/EtOAc 95:5) to yield the clear oil.

Critical Application I: N-Alkylation for Peptidomimetics

Context: Synthesis of N-alkylated Norleucine analogs. The bulky tert-butyl group prevents the formation of diketopiperazines during subsequent peptide coupling steps.

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Mechanism

The reaction proceeds via an

mechanism. The amine nucleophile attacks the

-carbon, displacing the bromide.

- Challenge: The secondary bromide is sterically hindered. Elimination (E2) is a competing side reaction.
- Solution: Use a polar aprotic solvent (DMF/ACN) and a non-nucleophilic base (DIPEA) or mild inorganic base (

).

Detailed Protocol

Reagents:

- Primary Amine / Amino Acid Ester (1.0 equiv)
- **tert-Butyl 2-bromohexanoate** (1.2 equiv)
- Base: DIPEA (2.0 equiv)
- Solvent: Acetonitrile (ACN) or DMF (Dry)
- Additive: TBAI (Tetrabutylammonium iodide, 0.1 equiv) - Optional Finkelstein catalyst

Workflow:

- Dissolution: Dissolve the amine (5.0 mmol) in dry ACN (15 mL) under

  atmosphere.
- Base Addition: Add DIPEA (10.0 mmol, 1.74 mL). Stir for 10 min.
- Alkylation: Add **tert-butyl 2-bromohexanoate** (6.0 mmol, 1.51 g) dropwise.

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- Tip: If the amine is valuable/scarce, use 2.0 equiv of the bromide to drive completion.

- Heating: Heat to 50–60°C. Do not reflux vigorously to avoid elimination.
- Monitoring: Check LC-MS at 4h and 12h. Look for Mass [M + 251 - HBr].
- Workup: Evaporate ACN. Redissolve in EtOAc. Wash with 5% citric acid (to remove unreacted amine/DIPEA), then sat.

  .
- Deprotection (Downstream): The tert-butyl group can be removed selectively using TFA/DCM (1:1) at RT for 1h, leaving methyl/ethyl esters on the amine backbone intact.

Visualization: N-Alkylation Workflow

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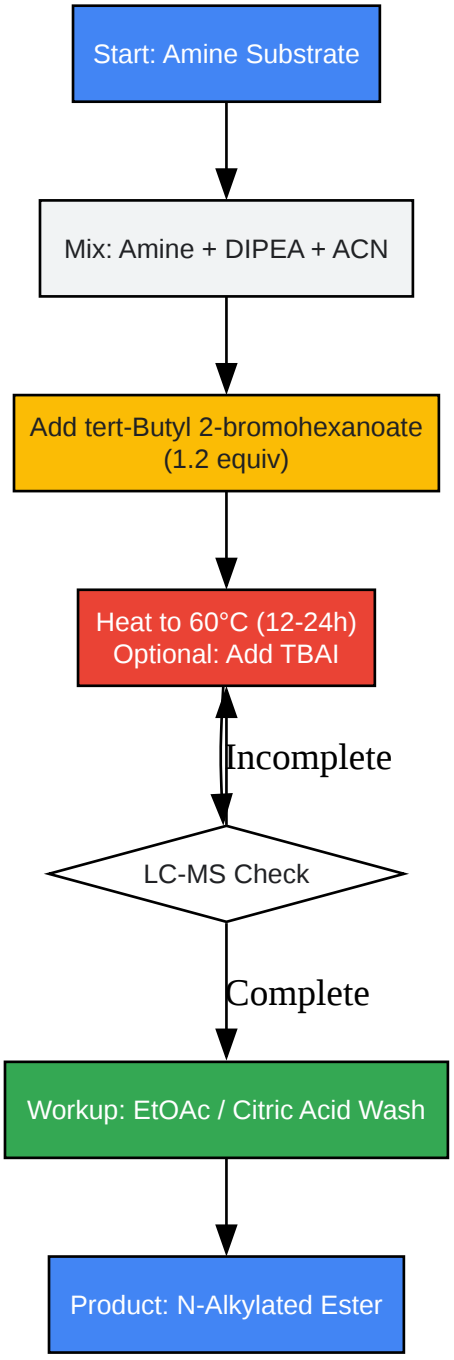

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Figure 1: Step-by-step workflow for the N-alkylation of amines using **tert-butyl 2-bromohexanoate**.

Critical Application II: ATRP Initiator

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Context: In polymer chemistry, this reagent serves as an initiator for Atom Transfer Radical Polymerization (ATRP).[3][4] The secondary bromide provides a radical stabilization profile similar to acrylate monomers, ensuring efficient initiation for synthesizing Poly(acrylates) or Poly(styrenes).

Advantages:

- Lipophilic End-Group: Introduces a hydrophobic C6 tail, useful for modifying surface energy or membrane interaction.
- Functionalizable Head: The tert-butyl ester can be hydrolyzed post-polymerization to a carboxylic acid for bioconjugation.

Protocol: Initiation of Styrene Polymerization

Reagents:

- Monomer: Styrene (degassed)
- Initiator: **tert-Butyl 2-bromohexanoate**
- Catalyst: CuBr (I)[3]
- Ligand: PMDETA (Pentamethyldiethylenetriamine)[3]

Stoichiometry: [Monomer]:[Initiator]:[CuBr]:[Ligand] = 100:1:1:1

Workflow:

- Glovebox/Schlenk: In a Schlenk tube, add CuBr (1.0 equiv) and stir bar.
- Seal & Purge: Seal tube, cycle vacuum/Nitrogen 3 times.
- Liquid Addition: Inject degassed solvent (Anisole), Styrene (100 equiv), Ligand (1.0 equiv), and **tert-Butyl 2-bromohexanoate** (1.0 equiv) via syringe.
- Complexation: The solution should turn light green/blue (depending on ligand) as the Cu-complex forms.

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- Polymerization: Heat to 90°C. The radical generates at the secondary carbon of the hexanoate, initiating chain growth.
- Termination: Expose to air (oxidizes Cu(I) to Cu(II)) and dilute with THF. Pass through a neutral alumina plug to remove copper.

Reactivity & Troubleshooting Guide

Reactivity Pathways

The following diagram illustrates the divergent reactivity based on conditions.

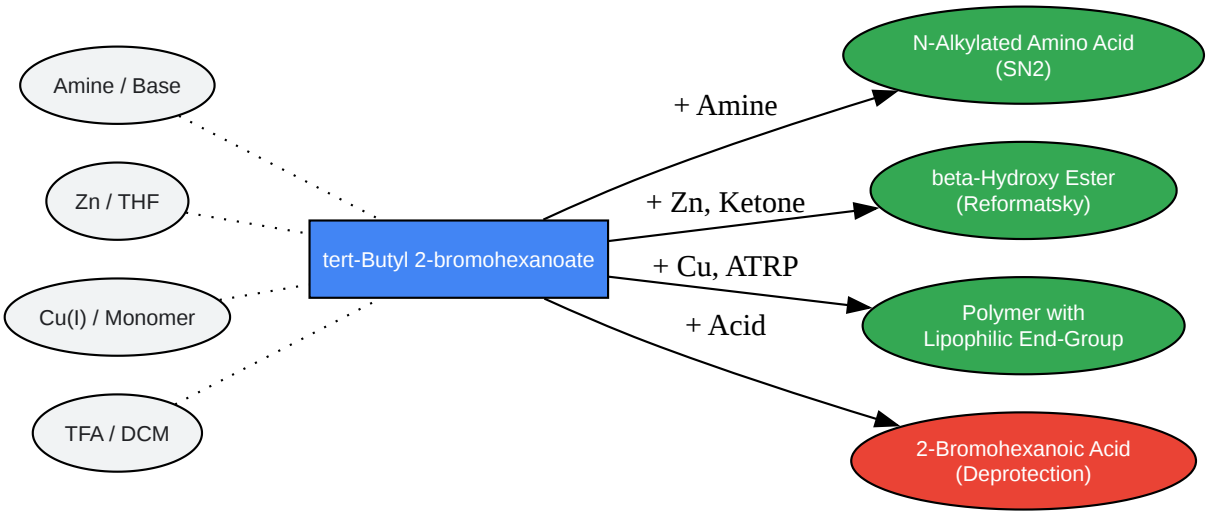

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Figure 2: Divergent chemical pathways for **tert-butyl 2-bromohexanoate**.

Troubleshooting Table

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Issue	Probable Cause	Corrective Action
Low Yield ( )	Steric hindrance at 2-position	Add 0.1 eq TBAI (Finkelstein); Increase Temp to 60°C.
Elimination Product	Base is too strong/bulky	Switch from TEA/DBU to or DIPEA.
No Reaction (ATRP)	Oxygen poisoning	Perform 3x Freeze-Pump-Thaw cycles; Ensure Cu(I) is not oxidized (green -> blue indicates oxidation).
Hydrolysis	Wet solvent/Acidic impurities	Dry solvents over molecular sieves; Store reagent over .

Safety & Handling

- Hazards: Corrosive (Skin/Eye damage), Lachrymator.
- Storage: Store at 2–8°C. Light sensitive (store in amber vials).
- Disposal: Quench excess alkylating agent with aqueous ammonia or thiosulfate before disposal into halogenated waste.

References

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